

In-Depth Technical Guide: Safety and Hazards of Bis(p-aminophenoxy)dimethylsilane

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Compound of Interest

Compound Name:	<i>Bis(p-aminophenoxy)dimethylsilane</i>
Cat. No.:	B075184

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **Bis(p-aminophenoxy)dimethylsilane** (CAS No. 1223-16-1). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for researchers, scientists, and professionals in drug development.

Chemical Identification and Physical Properties

Bis(p-aminophenoxy)dimethylsilane is an organosilane compound. A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₂ Si	[1] [2]
Molecular Weight	274.39 g/mol	[1] [2]
Appearance	Colorless to light yellow liquid or solid	[2]
Melting Point	64-65°C	[3]
Boiling Point	195°C @ 0.5 mmHg	[3]
Flash Point	>110°C	[3]
Density	1.15 g/cm ³ (Predicted)	[3]
Solubility	Reacts slowly with water. Soluble in some organic solvents.	

Hazard Identification and Classification

Bis(p-aminophenoxy)dimethylsilane is classified as an irritant. The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Irritant	Warning
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	Irritant	Warning
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	Irritant	Warning

Source:[1]

Primary Hazards:

- Skin Irritation: Causes skin irritation upon contact.[1][4]
- Eye Irritation: Causes serious eye irritation.[1][4]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1][4]

Toxicological Information

Specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Bis(p-aminophenoxy)dimethylsilane** are not readily available in the public domain. However, the GHS classification indicates that the primary toxicological concerns are related to its irritant properties.

For the broader class of organosilicon compounds (silanes and siloxanes), toxicological profiles can vary widely. Some siloxanes are noted for their potential as endocrine disruptors and persistence in the environment.[1] While direct extrapolation is not possible, this highlights the importance of handling all organosilicon compounds with appropriate safety precautions.

Experimental Protocols

Detailed experimental protocols for the safety and hazard assessment of **Bis(p-aminophenoxy)dimethylsilane** are not publicly available. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for assessing skin and eye irritation. These in vitro methods are designed to replace traditional animal testing.

Example of a Standard In Vitro Skin Irritation Test Protocol (Based on OECD TG 439):

- Test System: Reconstructed human epidermis (RhE) tissue model.
- Procedure:
 - A small amount of the test substance is applied topically to the surface of the RhE tissue.
 - The tissue is incubated for a defined period (e.g., 60 minutes).
 - After incubation, the test substance is removed by rinsing.
 - The tissues are then incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- Viability Assessment:
 - Cell viability is measured using a colorimetric assay, such as the MTT assay. In this assay, viable cells reduce the yellow MTT tetrazolium salt to a purple formazan product.
 - The amount of formazan produced is proportional to the number of viable cells and is quantified by measuring the optical density.
- Classification: The substance is classified as a skin irritant if the tissue viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to a negative control.

Handling, Storage, and First Aid

Safe Handling:

- Handle in a well-ventilated place.[3][5]
- Wear suitable protective equipment, including protective gloves, eye protection, and protective clothing.[5]
- Avoid contact with skin, eyes, and clothing.[5]
- Prevent the dispersion of dust.[5]
- Wash hands and face thoroughly after handling.[5]
- Use a local exhaust if dust or aerosol will be generated.[5]

Storage:

- Keep container tightly closed.[5]
- Store in a cool, dark, and well-ventilated place.[5]
- Store away from incompatible materials such as oxidizing agents.[5]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.

First Aid Measures:

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.[5]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice or attention. Take off contaminated clothing and wash it before reuse.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention.[5]
- Ingestion: Call a poison center or doctor if you feel unwell. Rinse mouth.[5]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

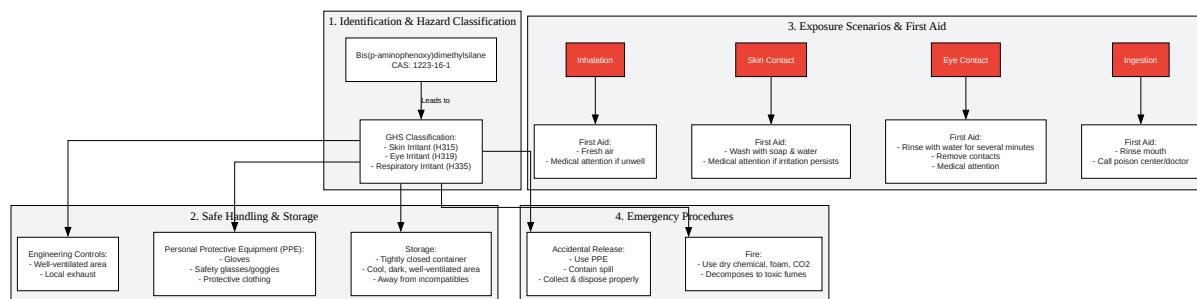
- Suitable extinguishing media: Dry chemical, foam, water spray, carbon dioxide.[5]
- Specific hazards: The substance may decompose upon combustion or at high temperatures to generate poisonous fumes, including carbon oxides and nitrogen oxides.[5]

Accidental Release Measures:

- Use personal protective equipment.[5]
- Keep people away from and upwind of the spill/leak.[5]
- Prevent the product from entering drains.[5]
- For solids, sweep up the dust to collect it into an airtight container, taking care not to disperse it.[5]
- Dispose of the collected material in accordance with appropriate laws and regulations.[5]

Logical Workflow for Safety and Hazard Management

The following diagram illustrates the logical workflow for managing the safety and hazards associated with **Bis(p-aminophenoxy)dimethylsilane**, from initial identification to emergency response.



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Caption: Logical workflow for the safe handling and management of **Bis(p-aminophenoxy)dimethylsilane**.

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